

Long-term stability of NSC114792 in DMSO

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Compound of Interest

Compound Name: NSC114792

Cat. No.: B14095878

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Technical Support Center: NSC114792

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability of the small molecule inhibitor **NSC114792** in Dimethyl Sulfoxide (DMSO) and guidance on its use in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **NSC114792** in DMSO?

A1: To ensure the long-term stability of **NSC114792**, stock solutions in anhydrous DMSO should be stored at -20°C or -80°C in small, tightly sealed aliquots to minimize freeze-thaw cycles and exposure to moisture and light.[1] While general studies on small molecules in DMSO suggest that many compounds are stable for extended periods at 4°C, lower temperatures are recommended for long-term preservation of potency.[2]

Q2: How many freeze-thaw cycles can a DMSO stock solution of **NSC114792** tolerate?

A2: While specific data for **NSC114792** is unavailable, general studies on diverse compound libraries have shown no significant loss of compound for many small molecules after as many

as 11 freeze-thaw cycles.[3][4] However, to maintain the highest integrity of the compound, it is best practice to prepare small-volume aliquots to avoid repeated freezing and thawing.

Q3: Does the water content in DMSO affect the stability of **NSC114792**?

A3: Increased water content in DMSO can promote the degradation of susceptible compounds. [3][4] Therefore, it is crucial to use anhydrous DMSO for the preparation of stock solutions. One study demonstrated that 85% of compounds in a test library were stable in a DMSO/water (90/10) mixture for up to two years at 4°C, but using anhydrous DMSO is a better general practice to ensure stability.[2]

Q4: What is the known mechanism of action for **NSC114792**?

A4: **NSC114792** is a selective inhibitor of Janus kinase 3 (JAK3).[1] It directly blocks the catalytic activity of JAK3, which in turn inhibits the downstream signaling cascade, including the activation of Signal Transducer and Activator of Transcription 5 (STAT5).[1] This compound has been shown to selectively induce apoptosis in cancer cells that have persistently active JAK3. [1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of NSC114792 due to improper storage.	Prepare fresh aliquots from a powder stock. Ensure storage at -20°C or -80°C in tightly sealed vials. Use anhydrous DMSO.
Repeated freeze-thaw cycles.	Prepare and use single-use aliquots.	
Low or no observable activity	Loss of compound due to precipitation.	Visually inspect the solution before use. If precipitated, gently warm and vortex to redissolve. If precipitation persists, prepare a fresh dilution.
Incorrect final concentration in media.	Ensure the final DMSO concentration in cell culture media is generally below 0.5% to avoid cytotoxicity and solubility issues.[5]	
Off-target effects observed	Non-specific activity of the compound.	While NSC114792 is a selective JAK3 inhibitor, it's crucial to include appropriate controls, such as testing its effect on cell lines that do not rely on the JAK3 pathway.
DMSO concentration is too high.	Perform a DMSO vehicle control to assess its effect on the experimental system. Keep the final DMSO concentration as low as possible.[5]	

Quantitative Data Summary

While specific long-term stability data for **NSC114792** is not publicly available, the following table summarizes general findings from studies on the stability of small molecule libraries in DMSO.

Storage Condition	Observation	Reference
Storage Temperature	Most compounds are stable for 15 weeks at 40°C in an accelerated stability study.	[3][4]
	85% of compounds were stable in DMSO with 10% water for 2 years at 4°C.	[2]
Freeze/Thaw Cycles	No significant compound loss was observed for a diverse set of compounds after 11 freeze/thaw cycles.	[3][4]
Water Content	Increased water content in DMSO can lead to the degradation of susceptible compounds.	[3][4]
Container Material	No significant difference in compound recovery was found between glass and polypropylene containers over 5 months at room temperature.	[3][4]

Experimental Protocols

Protocol 1: Assessment of NSC114792 Stability in DMSO

This protocol outlines a general method to evaluate the stability of **NSC114792** in DMSO over time.

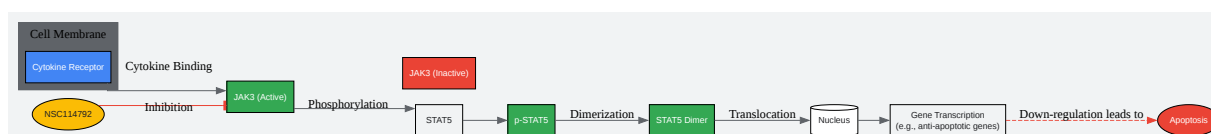
- Preparation of Stock Solution: Dissolve **NSC114792** in anhydrous DMSO to a final concentration of 10 mM. Prepare multiple small aliquots in amber, tightly sealed vials to

minimize exposure to light and moisture.[1]

- Storage Conditions: Store aliquots under different conditions to be tested (e.g., -80°C, -20°C, 4°C, and room temperature).
- Time Points: Designate specific time points for analysis (e.g., 0, 1 week, 1 month, 3 months, 6 months, 1 year).
- Sample Analysis: At each time point, retrieve an aliquot from each storage condition. Analyze the concentration and purity of **NSC114792** using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometry (MS) detection.
- Data Analysis: Compare the results to the time-zero sample to determine the percentage of the compound remaining and identify any degradation products.

Visualizations

Signaling Pathway of NSC114792



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Caption: **NSC114792** inhibits JAK3, blocking STAT5 activation and inducing apoptosis.

Troubleshooting Workflow for Inconsistent Results



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Caption: A logical workflow for troubleshooting inconsistent experimental results.

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